

An In-depth Technical Guide to 4-Dimethylaminobutylamine: Physical and Chemical Properties

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Compound of Interest

Compound Name: 4-Dimethylaminobutylamine

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the physical and chemical properties of **4-Dimethylaminobutylamine**, also known as N,N-Dimethyl-1,4-butanediamine. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis. It includes a detailed summary of its properties, experimental protocols for their determination, and a visualization of its role in chemical synthesis.

Introduction

4-Dimethylaminobutylamine (DMABA) is a diamine featuring both a primary and a tertiary amine group. This unique structure makes it a valuable building block in various chemical syntheses. Its applications range from being a monomer in the production of polyamides and polyurethanes to serving as a curing agent for epoxy resins and an intermediate in the synthesis of active pharmaceutical ingredients.[1] A thorough understanding of its physical and chemical properties is crucial for its effective and safe use in research and development.

Chemical Identity

- IUPAC Name: N',N'-dimethylbutane-1,4-diamine[2]

- Synonyms: 4-Aminobutyl(dimethyl)amine, N,N-Dimethyl-1,4-butanediamine, N,N-Dimethylputrescine[3]
- CAS Number: 3529-10-0[2][3]
- Molecular Formula: C₆H₁₆N₂[2][3]
- Molecular Structure:

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Caption: Chemical structure of **4-Dimethylaminobutylamine**.

Physical Properties

The physical properties of **4-Dimethylaminobutylamine** are summarized in the table below. These properties are essential for handling, storage, and for its application in various chemical processes.

Property	Value	Reference
Molecular Weight	116.20 g/mol	[2]
Appearance	Colorless to light yellow liquid	[4]
Melting Point	60 °C	
Boiling Point	73 °C at 35 mmHg	
	49-50 °C at 7 mmHg	
Density	0.8179 g/cm ³	
Refractive Index	1.4400	
pKa (predicted)	10.52 ± 0.10	
Solubility	Soluble in water and organic solvents such as ether and alcohol.	

Chemical Properties and Reactivity

4-Dimethylaminobutylamine exhibits reactivity characteristic of both primary and tertiary amines. The primary amine group can undergo reactions such as acylation, alkylation, and condensation, while the tertiary amine group can act as a base or a nucleophile. It is sensitive to air and should be stored under an inert atmosphere.

As a diamine, it is a key monomer in step-growth polymerization to form polyamides. It can also be used as a curing agent for epoxy resins, where the amine groups react with the epoxide rings to form a cross-linked polymer network.[5]

Experimental Protocols

The following are generalized experimental protocols for the determination of the key physical properties of liquid amines like **4-Dimethylaminobutylamine**.

Determination of Boiling Point (Micro-Boiling Point Method)

This method is suitable for small quantities of liquid.

Apparatus:

- Thiele tube or similar heating apparatus
- Thermometer
- Small test tube
- Capillary tube (sealed at one end)
- Heating oil (e.g., mineral oil)

Procedure:

- A small amount of the liquid sample (a few drops) is placed in the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.

- The test tube is attached to a thermometer and immersed in a heating bath (Thiele tube).
- The bath is heated slowly. A stream of bubbles will emerge from the open end of the capillary tube.
- Heating is discontinued, and the bath is allowed to cool slowly.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.[\[6\]](#)[\[7\]](#)

Determination of Density (Pycnometer Method)

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary fine bore)
- Analytical balance
- Constant temperature water bath

Procedure:

- The empty, clean, and dry pycnometer is weighed.
- The pycnometer is filled with the liquid sample, ensuring no air bubbles are present, and the stopper is inserted. The excess liquid will emerge through the capillary.
- The pycnometer is placed in a constant temperature water bath until it reaches thermal equilibrium.
- The outside of the pycnometer is carefully dried and it is weighed again.
- The pycnometer is emptied, cleaned, and filled with a reference liquid of known density (e.g., distilled water) at the same temperature, and weighed.
- The density of the sample is calculated using the formula: $\rho_{\text{sample}} = (m_{\text{sample}} / m_{\text{reference}}) * \rho_{\text{reference}}$ where ρ is the density and m is the mass.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

Determination of pKa (Potentiometric Titration)

Apparatus:

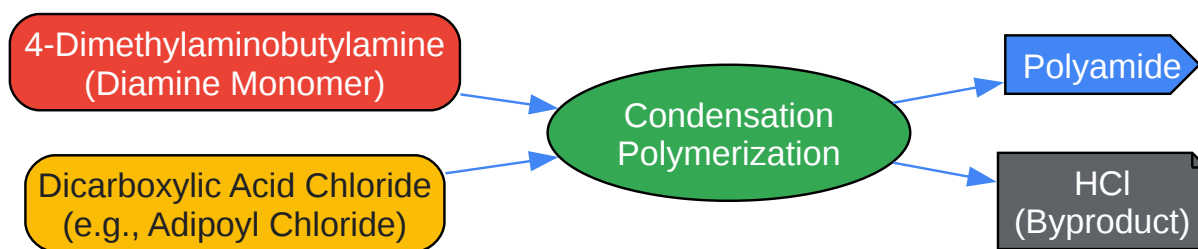
- pH meter with a combination pH electrode
- Burette
- Magnetic stirrer and stir bar
- Beaker
- Standardized solution of a strong acid (e.g., 0.1 M HCl)

Procedure:

- A known volume of a dilute solution of **4-Dimethylaminobutylamine** in water is prepared in a beaker.
- The pH electrode is calibrated and immersed in the amine solution.
- The solution is stirred gently.
- The standardized strong acid solution is added in small, known increments from the burette.
- The pH of the solution is recorded after each addition, allowing the reading to stabilize.
- A titration curve is generated by plotting the pH versus the volume of acid added.
- The pKa can be determined from the pH at the half-equivalence point. Since **4-Dimethylaminobutylamine** has two basic centers, two equivalence points and two pKa values may be observed.^{[12][13][14][15][16]}

Role in Polyamide Synthesis

4-Dimethylaminobutylamine can be used as a diamine monomer in the synthesis of polyamides through condensation polymerization with a dicarboxylic acid or its derivative (e.g., a diacyl chloride).



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Caption: Synthesis of a polyamide from **4-Dimethylaminobutylamine**.

This reaction proceeds via nucleophilic acyl substitution, where the primary amine group of **4-Dimethylaminobutylamine** attacks the carbonyl carbon of the acyl chloride, leading to the formation of an amide linkage and the elimination of hydrogen chloride.^{[17][18][19]}

Safety and Handling

4-Dimethylaminobutylamine is a corrosive substance that can cause severe skin burns and eye damage. It is also harmful if swallowed. Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn when handling this chemical. It should be used in a well-ventilated area, preferably in a fume hood. It is air-sensitive and should be stored under an inert atmosphere in a cool, dry place.

Conclusion

4-Dimethylaminobutylamine is a versatile chemical with a unique combination of primary and tertiary amine functionalities. Its well-defined physical and chemical properties make it a valuable component in the synthesis of a wide range of materials and molecules. A thorough understanding of these properties, coupled with appropriate safety precautions, is essential for its successful application in research and industrial settings.

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